

Environmental Fate of Chlorthiophos in Soil and Water: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Chlorthiophos**

Cat. No.: **B166581**

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Disclaimer: **Chlorthiophos** is an obsolete organophosphate insecticide.^[1] As a result, publicly available data on its environmental fate is limited, and much of the information presented herein is based on estimations and general principles of pesticide science.

This technical guide provides a comprehensive overview of the environmental fate of **Chlorthiophos** in soil and water, designed for researchers, scientists, and professionals in drug development. It summarizes available quantitative data, outlines relevant experimental protocols based on international guidelines, and visualizes key processes and pathways.

Chemical and Physical Properties

Understanding the fundamental properties of **Chlorthiophos** is essential for predicting its behavior in the environment.

| Property | Value | Reference |
|----------------------|---|-----------|
| IUPAC Name | (2,5-dichloro-4-methylsulfanylphenoxy)-diethoxy-sulfanylidene-λ ⁵ -phosphane | [2] |
| CAS Number | 21923-23-9 | [2] |
| Molecular Formula | C ₁₁ H ₁₅ Cl ₂ O ₃ PS ₂ | [2] |
| Molecular Weight | 361.2 g/mol | [2] |
| Vapor Pressure | 2.4 x 10 ⁻⁶ mm Hg at 25°C (estimated) | [2] |
| Water Solubility | Practically insoluble | [2] |
| Log K _{ow} | 5.8 (estimated) | [2] |
| Henry's Law Constant | 1.2 x 10 ⁻⁶ atm-m ³ /mol (estimated) | [2] |

Isomeric Composition: Technical **Chlorthiophos** is a mixture of three isomers:

- O,O-diethyl-O-(2,5-dichloro-4-methylthio)phenyl phosphorothioate (~73%)
- O,O-diethyl-O-(4,5-dichloro-2-methylthio)phenyl phosphorothioate (~13%)
- O,O-diethyl-O-(2,4-dichloro-5-methylthio)phenyl phosphorothioate (~14%)[1]

Environmental Fate and Transport

The environmental fate of **Chlorthiophos** is governed by several key processes, including degradation, sorption, and mobility.

Degradation

Degradation involves the breakdown of **Chlorthiophos** into smaller molecules, or metabolites, through biotic and abiotic processes.

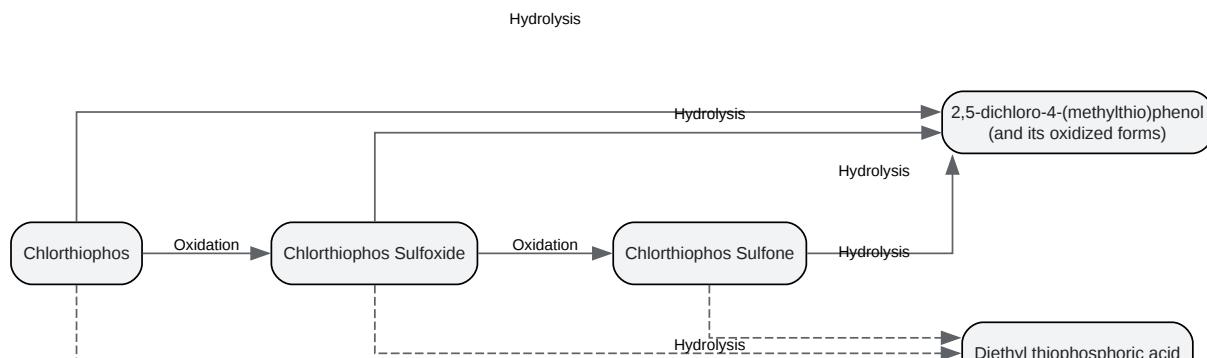
Information suggests that the degradation of **Chlorthiophos** in animals and plants is rapid.[\[2\]](#)

The primary metabolites identified are the sulfoxide and sulfone derivatives, indicating that oxidation of the methylthio group is a key metabolic pathway.[\[2\]](#)

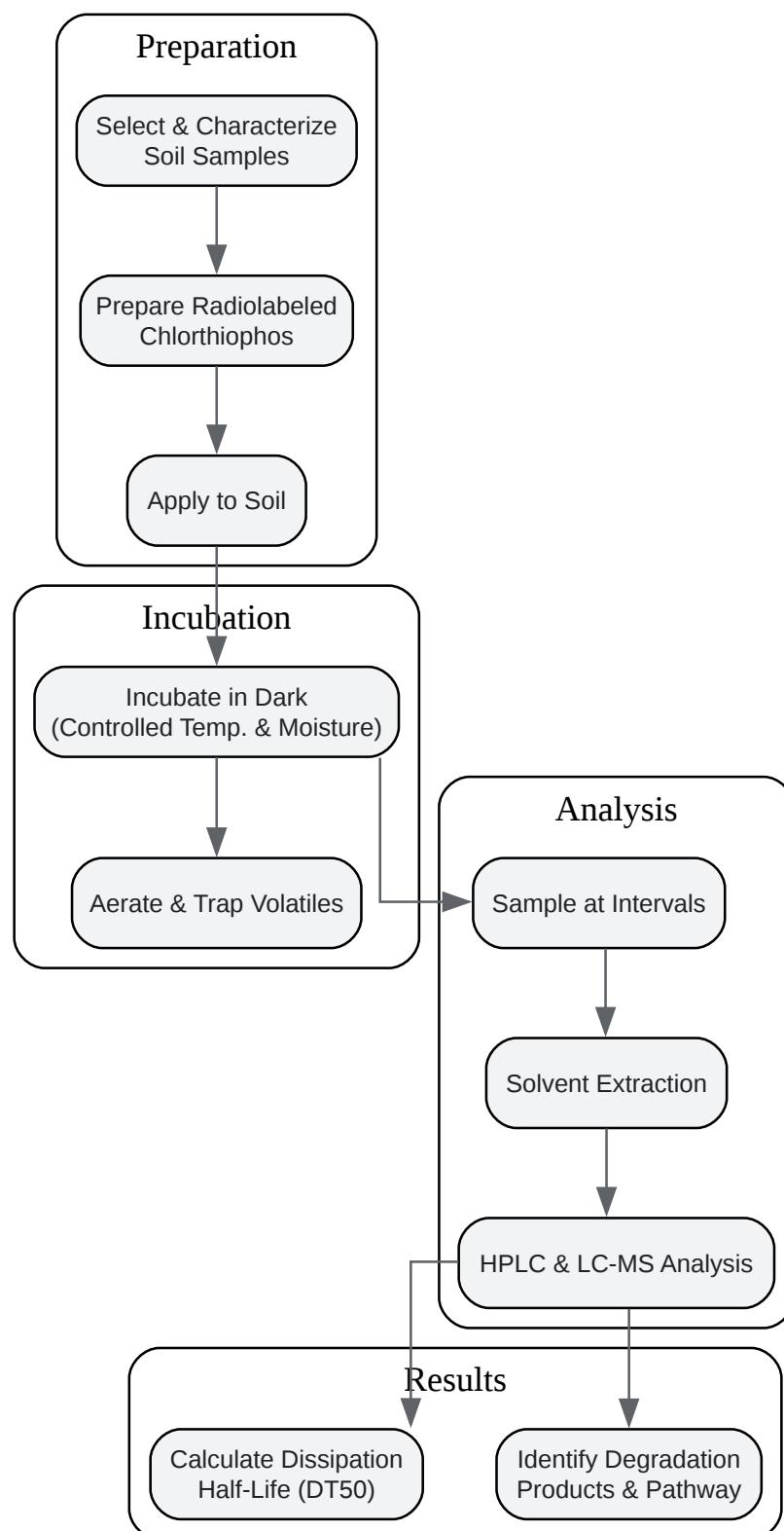
Proposed Degradation Pathway in Soil and Water:

The degradation of **Chlorthiophos** likely proceeds through the following steps:

- Oxidation: The sulfur atom of the methylthio group is oxidized, likely by microbial enzymes, to form **Chlorthiophos** sulfoxide.
- Further Oxidation: The sulfoxide can be further oxidized to the more stable **Chlorthiophos** sulfone.
- Hydrolysis: The P-O-aryl bond can be cleaved through hydrolysis, leading to the formation of 2,5-dichloro-4-(methylthio)phenol (and its oxidized analogs) and diethyl thiophosphoric acid.



Hydrolysis

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References

- 1. Dimethyl dithiophosphoric acid - Wikipedia [en.wikipedia.org]
- 2. Chlorthiophos sulfoxide | C11H15Cl2O4PS2 | CID 566412 - PubChem [pubchem.ncbi.nlm.nih.gov]
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